

Technical Support Center: Optimizing the Resolution of (+)-Dalbergiphenol

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Compound of Interest

Compound Name: (+)-Dalbergiphenol

CAS No.: 82358-44-9

Cat. No.: B1649410

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Welcome to the technical support center for the chromatographic resolution of **(+)-Dalbergiphenol**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) to assist in resolving co-elution issues and improving the separation of **(+)-Dalbergiphenol**.

Troubleshooting Guide

This guide addresses common issues encountered during the HPLC (High-Performance Liquid Chromatography) separation of **(+)-Dalbergiphenol**, particularly focusing on co-elution with other compounds.

Issue 1: Poor Resolution or Co-elution of (+)-Dalbergiphenol with Other Compounds

Symptoms:

- Broad or shouldered peak for **(+)-Dalbergiphenol**.

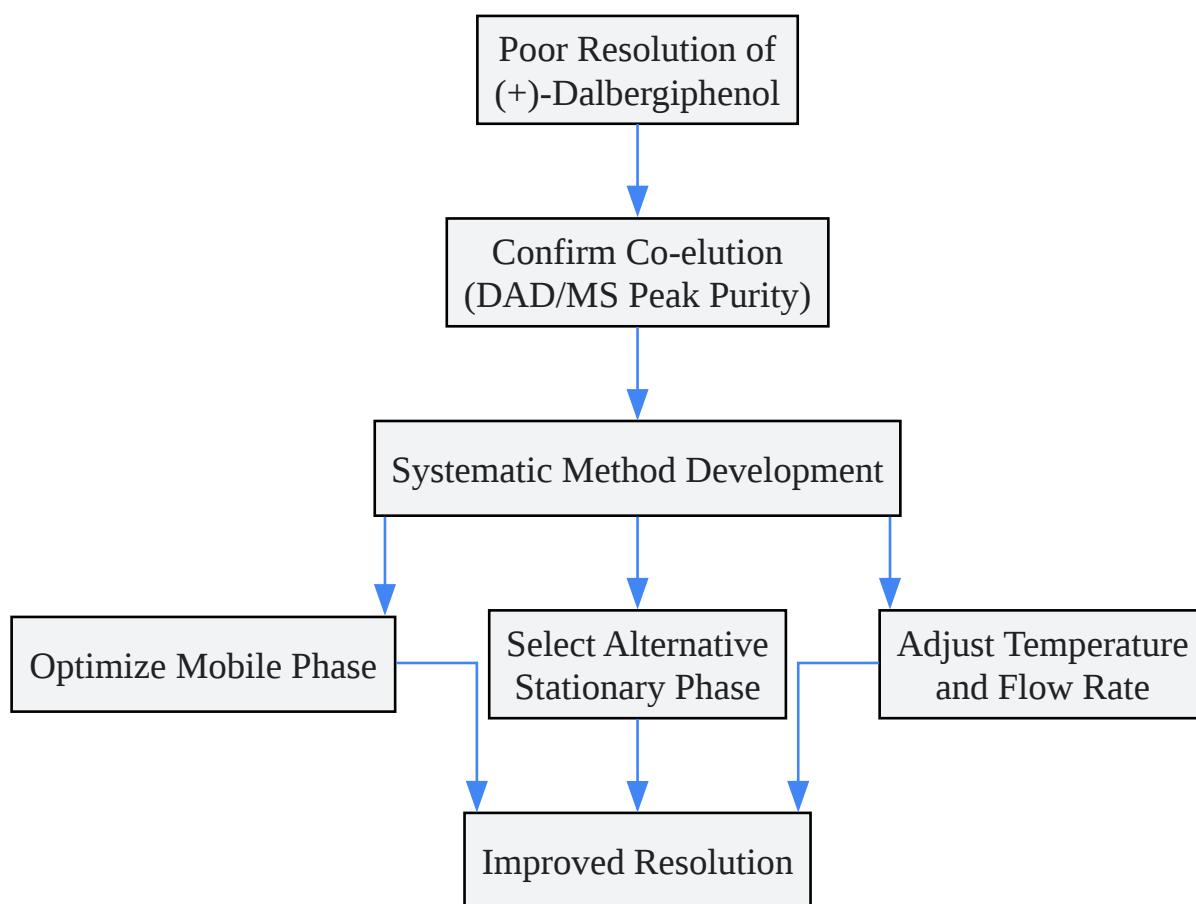
- Inconsistent peak purity analysis results (e.g., from a Diode Array Detector [DAD] or Mass Spectrometer [MS]).
- Inaccurate quantification of **(+)-Dalbergiphenol**.

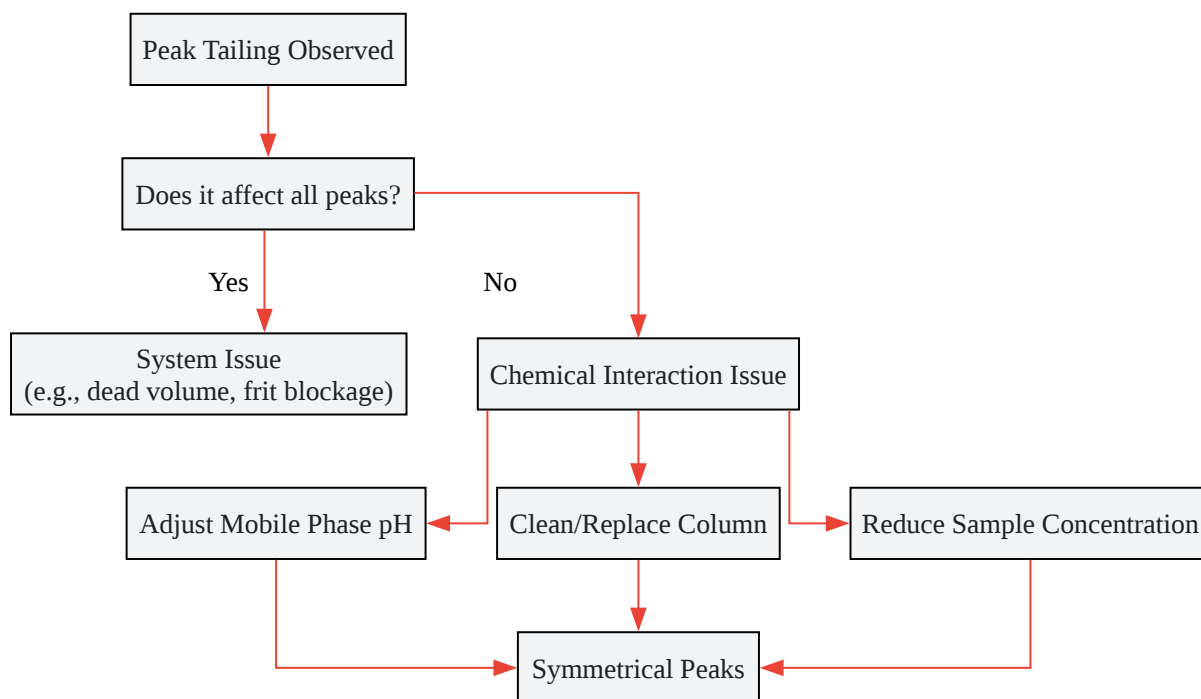
Potential Co-eluting Compounds:

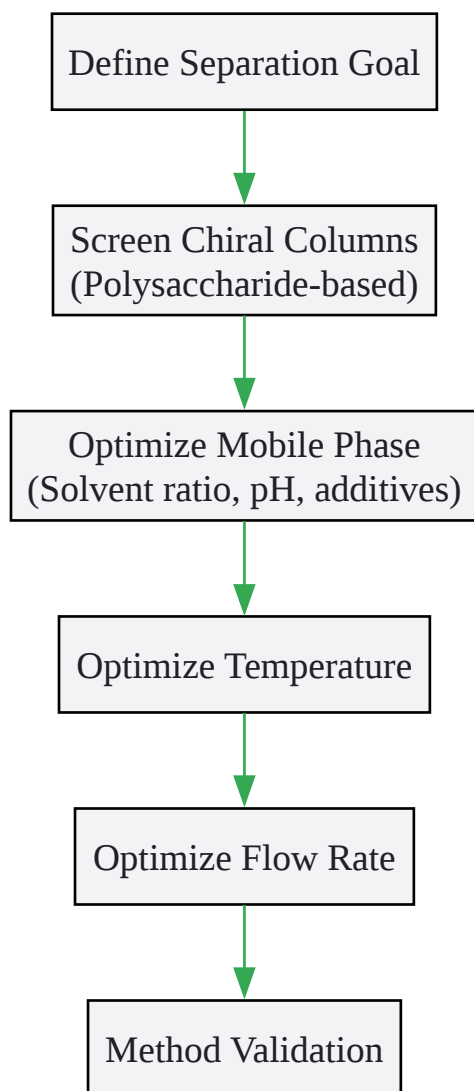
Dalbergiphenol is often isolated from plant species of the Dalbergia genus, which are rich in various flavonoids and isoflavonoids. Based on studies of *Dalbergia odorifera* and *Dalbergia paniculata*, potential co-eluting compounds with similar polarities include:

- Isoflavones: Genistein, Daidzein, Formononetin, Biochanin A^[1]
- Neoflavonoids: Dalbergin^[2]
- Isoflavanones: Sativanone^[3]
- Flavanones
- Chalcones^[2]
- Pterocarpans^[2]

Troubleshooting Workflow:







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References

- 1. scialert.net [scialert.net]
- 2. Liquid chromatography/electrospray ionization mass spectrometry for the characterization of twenty-three flavonoids in the extract of *Dalbergia odorifera* - PubMed

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- 3. Analysis of Flavonoids in *Dalbergia odorifera* by Ultra-Performance Liquid Chromatography with Tandem Mass Spectrometry - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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